

Application Notes and Protocols: Preparation of NVP-BSK805 Dihydrochloride Stock Solution

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Compound of Interest

Compound Name: NVP-BSK805 dihydrochloride

Cat. No.: B1162281

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Audience: Researchers, scientists, and drug development professionals.

Introduction

NVP-BSK805 is a potent and selective, ATP-competitive inhibitor of Janus kinase 2 (JAK2).[1][2][3] It demonstrates high efficacy against both wild-type JAK2 and its V617F mutant, with an IC50 value of approximately 0.5 nM for both enzymes.[2][4] The inhibitor shows significant selectivity for JAK2 over other JAK family members like JAK1, JAK3, and TYK2.[4][5] NVP-BSK805 functions by blocking the phosphorylation of downstream signaling proteins, most notably STAT5, thereby interfering with cytokine signaling pathways.[3][4] This compound is frequently used in studies of myeloproliferative neoplasms and other conditions driven by aberrant JAK2 activity.[2]

Proper preparation and storage of **NVP-BSK805 dihydrochloride** stock solutions are critical for ensuring experimental reproducibility and accuracy. This document provides a detailed protocol for the preparation, handling, and storage of **NVP-BSK805 dihydrochloride**.

Product Information and Properties

A summary of the key chemical and physical properties of **NVP-BSK805 dihydrochloride** is provided below.

Property	Value	Reference
Chemical Name	4-(2,6-difluoro-4-(3-(1-(piperidin-4-yl)-1H-pyrazol-4-yl)quinoxalin-5-yl)benzyl)morpholine, dihydrochloride	[2]
Molecular Formula	C ₂₇ H ₃₀ Cl ₂ F ₂ N ₆ O	[1]
Molecular Weight	563.47 g/mol	[5][6]
Appearance	Solid Powder	[1]
Purity	>98% (as determined by HPLC)	[5]
CAS Number	1942919-79-0	[1][2]

Solubility

The solubility of **NVP-BSK805 dihydrochloride** varies across different solvents. Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing high-concentration stock solutions.

Solvent	Solubility	Reference
DMSO	≥ 10 mM (up to 50 mg/mL or 88.74 mM)	[1][5]
DMF	20 mg/mL	[2]
PBS (pH 7.2)	10 mg/mL	[2]
Ethanol	1 mg/mL	[2]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **NVP-BSK805 dihydrochloride** in DMSO.

Materials and Equipment

- **NVP-BSK805 dihydrochloride** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- (Optional) Sonicator

Step-by-Step Procedure

- **Equilibration:** Before opening, allow the vial of **NVP-BSK805 dihydrochloride** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the hygroscopic compound.
- **Calculation:** Calculate the required amount of DMSO to achieve a 10 mM concentration. The formula for this calculation is:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Concentration (mol/L)})$
 - **Example Calculation for 1 mg of NVP-BSK805 dihydrochloride:**
 - Mass = 0.001 g
 - Molecular Weight = 563.47 g/mol
 - Concentration = 0.010 mol/L
 - $\text{Volume (L)} = 0.001 \text{ g} / (563.47 \text{ g/mol} \times 0.010 \text{ mol/L}) = 0.00017747 \text{ L}$

- Volume (μL) = 177.47 μL
 - Therefore, to make a 10 mM stock, dissolve 1 mg of NVP-BSK805 in 177.47 μL of DMSO.
- Weighing: Carefully weigh the desired amount of **NVP-BSK805 dihydrochloride** powder in a sterile microcentrifuge tube.
- Dissolution: Add the calculated volume of DMSO to the tube containing the powder.
- Mixing: Close the tube tightly and vortex thoroughly until the powder is completely dissolved. If necessary, brief sonication in a water bath can aid dissolution. Visually inspect the solution to ensure no particulates are present.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile tubes.[\[4\]](#)
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, date, and solvent. Store the aliquots as recommended in the section below.

Storage and Stability

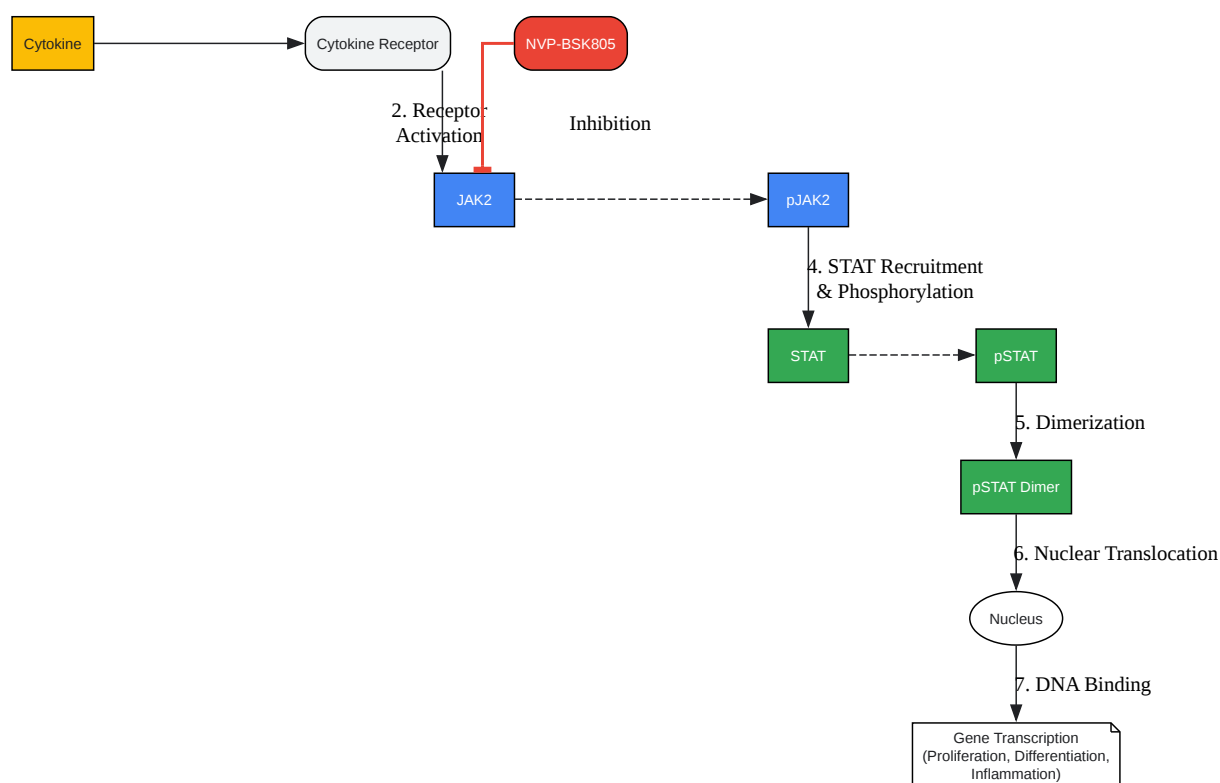
Proper storage is crucial for maintaining the stability and activity of **NVP-BSK805 dihydrochloride**.

Form	Storage Temperature	Duration	Notes	Reference
Solid Powder	-20°C	12 Months	Keep desiccated.	[1]
4°C	6 Months	For shorter-term storage.	[1]	
Stock Solution in DMSO	-80°C	6 Months	Recommended for long-term storage.	[4] [7]
-20°C	1-6 Months	Suitable for short to medium-term storage.	[1] [4]	

Note: It is recommended to use freshly prepared solutions for in vivo experiments.[4] For cell-based assays, thaw a single aliquot and dilute it to the final working concentration in the appropriate cell culture medium immediately before use.

Visualization of Mechanism of Action

NVP-BSK805 inhibits the JAK/STAT signaling pathway. The diagram below illustrates the canonical pathway and the point of inhibition by NVP-BSK805.



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Caption: The JAK/STAT signaling pathway and inhibition by NVP-BSK805.

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